

"4,4'-Diamino-2-methylazobenzene" IUPAC name and CAS number

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Compound of Interest

Compound Name: 4,4'-Diamino-2-methylazobenzene

Cat. No.: B1605504

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In-Depth Technical Guide: 4,4'-Diamino-2-methylazobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4,4'-Diamino-2-methylazobenzene**, including its chemical identity, physicochemical properties, and synthesis, compiled for the use of researchers and professionals in drug development and related scientific fields.

Chemical Identity

- IUPAC Name: 4-[(4-aminophenyl)diazenyl]-3-methylaniline^[1]
- CAS Number: 43151-99-1^{[1][2][3]}

Physicochemical Properties

A summary of key quantitative data for **4,4'-Diamino-2-methylazobenzene** is presented in the table below. This information is crucial for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₄ N ₄	[1][3]
Molecular Weight	226.28 g/mol	[1][2]
Physical Description	Solid	
Boiling Point	447.7°C at 760 mmHg	
Flash Point	224.5°C	
InChI Key	UOABMKNOHFGBSD- UHFFFAOYSA-N	[1][2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4,4'-Diamino-2-methylazobenzene** is not readily available in the reviewed literature, a general and widely applicable method for the synthesis of its parent compound, 4,4'-diaminoazobenzene, can be adapted. This method involves a two-step process: the oxidative coupling of an acetanilide derivative followed by hydrolysis.

Experimental Protocol: Synthesis of 4,4'-diaminoazobenzene (Illustrative)

This protocol describes the synthesis of the closely related 4,4'-diaminoazobenzene and can serve as a basis for the synthesis of its 2-methyl derivative.

Step 1: Synthesis of 4,4'-bis(acetamido)azobenzene

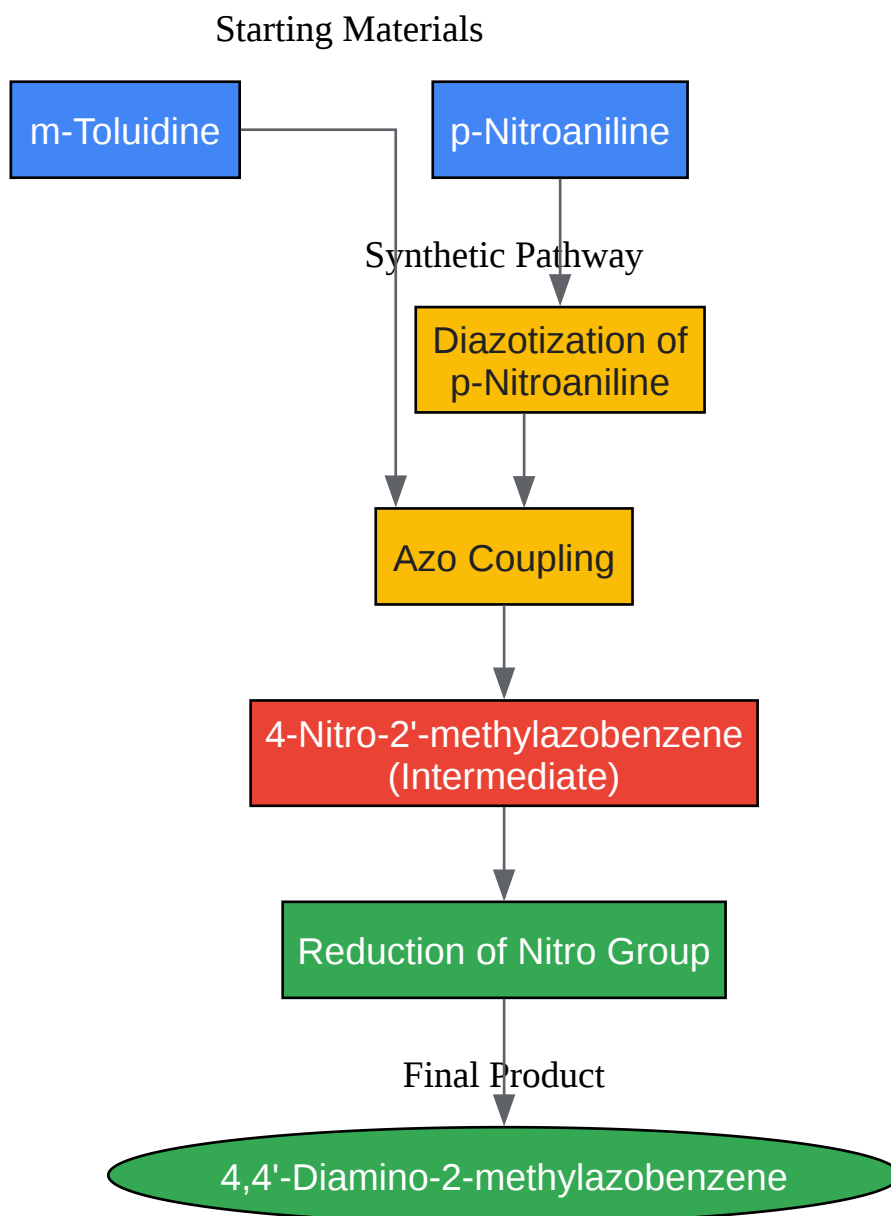
- In a 1-liter, three-necked round-bottomed flask equipped with a stirrer, reflux condenser, and thermometer, combine 500 mL of glacial acetic acid, 29.0 g (0.19 mole) of p-aminoacetanilide, 40 g (0.26 mole) of sodium perborate tetrahydrate, and 10 g (0.16 mole) of boric acid.[4]
- Heat the mixture with stirring to 50–60°C and maintain this temperature for 6 hours. The product will begin to precipitate after approximately 40 minutes.[4]

- After the reaction period, cool the mixture to room temperature.[\[4\]](#)
- Collect the yellow product, 4,4'-bis(acetamido)azobenzene, using a Büchner funnel.[\[4\]](#)
- Wash the product with water until the washings are neutral to pH paper, and then dry it in an oven at 110°C.[\[4\]](#)

Step 2: Hydrolysis to 4,4'-diaminoazobenzene

- In a 500-mL round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, place 150 mL of methanol, 150 mL of 6N hydrochloric acid, and the entire yield of 4,4'-bis(acetamido)azobenzene from the previous step.[\[4\]](#)
- Heat the mixture under reflux for 1.5 hours.[\[4\]](#)
- Cool the reaction mixture and collect the resulting violet solid on a Büchner funnel.[\[4\]](#)
- Suspend the damp product in 500 mL of water in a 1-liter beaker with a stirrer.
- Slowly neutralize the mixture by adding 2.5N sodium hydroxide. The free base will separate out as the salt dissolves.[\[4\]](#)
- Collect the final product, 4,4'-diaminoazobenzene, on a Büchner funnel, wash it with water, and dry it under reduced pressure.[\[4\]](#)

To synthesize **4,4'-Diamino-2-methylazobenzene**, one would need to start with the appropriately methylated aniline precursor. A plausible synthetic approach is illustrated in the following workflow.



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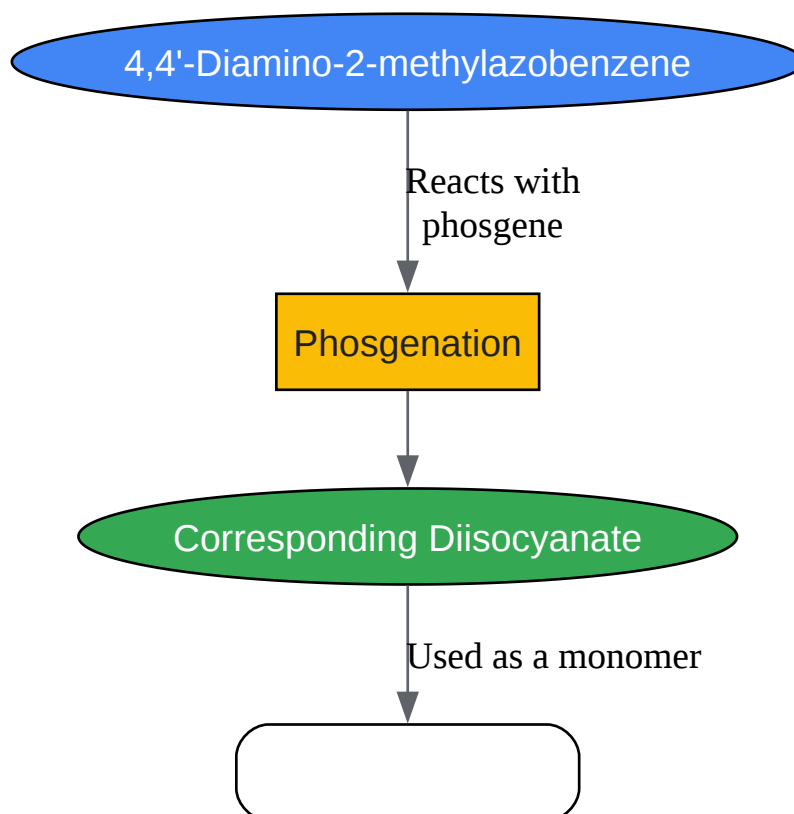
A plausible synthetic workflow for **4,4'-Diamino-2-methylazobenzene**.

Biological and Chemical Significance

Derivatives of diaminoazobenzene are utilized in various fields, including as precursors for dyes and polymers. The amino groups provide sites for further chemical modifications, making these compounds versatile building blocks in organic synthesis. While specific involvement in biological signaling pathways for **4,4'-Diamino-2-methylazobenzene** is not documented,

related azo compounds are known to have biological activity and have been studied in the context of their metabolism and protein binding. For instance, in vitro studies on the metabolism of 2,4-diaminoazobenzene have been conducted to understand its interaction with proteins.[5]

The general structure of diaminoazobenzenes allows for their use as intermediates in the synthesis of more complex molecules, such as colored diisocyanates.



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General application workflow for a diaminoazobenzene derivative.

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